

Technical Monograph: -Acetyl- -Methyl-D-Proline

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Compound of Interest

Compound Name: *D-Proline, 1-acetyl-2-methyl-*

CAS No.: 1268520-12-2

Cat. No.: B566922

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Design, Synthesis, and Application in Peptidomimetic Drug Discovery

Executive Summary & Chemical Identity

-Acetyl-

-methyl-D-proline (1-acetyl-2-methyl-D-proline) is a highly specialized, non-proteinogenic amino acid derivative used primarily as a conformational constraint in peptide drug design. Unlike canonical proline, which restricts the backbone dihedral angle

to approximately -60° , the introduction of the

-methyl group at the C2 position creates a quaternary center that severely restricts both

and

angles.

This molecule serves two critical functions in medicinal chemistry:

- **Conformational Locking:** It forces peptide backbones into specific secondary structures, most notably the

-helix or

-turn (Type I/III), via the gem-dimethyl effect (Thorpe-Ingold effect).

- **Proteolytic Resistance:** The quaternary center and D-stereochemistry render the adjacent peptide bond nearly impervious to standard proteases (e.g., chymotrypsin, carboxypeptidases), significantly extending the half-life of peptide therapeutics.

Chemical Profile

Property	Specification
IUPAC Name	(R)-1-acetyl-2-methylpyrrolidine-2-carboxylic acid
Common Name	-Acetyl- -methyl-D-proline
Molecular Formula	
Stereochemistry	D-Enantiomer (R-configuration at -carbon)
Key Structural Feature	Quaternary -carbon (Tetrasubstituted)
Primary Application	Peptidomimetics, HCV Protease Inhibitors, BACE1 Inhibitors

Synthetic Architecture: The Seebach Protocol

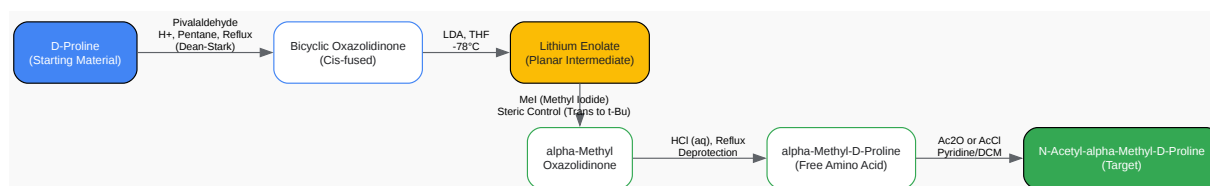
The synthesis of

-methyl-D-proline is non-trivial due to the difficulty of generating a quaternary stereocenter with high enantiomeric excess (ee). The industry-standard approach relies on Self-Regeneration of Stereocenters (SRS), developed by Dieter Seebach. This method uses the inherent chirality of the starting D-Proline to generate a temporary auxiliary (oxazolidinone), which directs the incoming electrophile.

Mechanistic Workflow

- Acetalization: D-Proline is condensed with pivalaldehyde. The bulky tert-butyl group directs the formation of a specific diastereomer.
- Enolization: Treatment with Lithium Diisopropylamide (LDA) generates a planar enolate. The tert-butyl group sterically shields one face of the ring.
- Electrophilic Attack: Methyl iodide (MeI) attacks from the face trans to the tert-butyl group, inverting the original center but preserving chiral memory relative to the auxiliary.
- Hydrolysis & Acetylation: The auxiliary is removed, and the secondary amine is acetylated.

Visual Synthesis Pathway



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Figure 1: The Seebach Self-Regeneration of Stereocenters (SRS) pathway for synthesizing quaternary proline derivatives.

Detailed Experimental Protocol

Note: This protocol describes the synthesis of the parent

-methyl-D-proline followed by N-acetylation. All reactions involving LDA must be performed under strictly anhydrous conditions (Argon/Nitrogen atmosphere).

Step 1: Formation of the Seebach Oxazolidinone

- Reagents: D-Proline (1.0 eq), Pivalaldehyde (3.0 eq), Trifluoroacetic acid (cat.), Pentane.
- Procedure: Suspend D-Proline in pentane. Add pivalaldehyde and acid catalyst. Reflux with a Dean-Stark trap to remove water continuously for 24–48 hours.^[1]
- Workup: Wash with dilute

, dry over

, and concentrate.
- Result: The product is the cis-2-tert-butyl-1-aza-3-oxabicyclo[3.3.0]octan-4-one.^[1] The cis-fusion is thermodynamically favored.

Step 2: -Methylation (The Critical Step)

- Reagents: LDA (1.1 eq), Dry THF, Methyl Iodide (1.5 eq).
- Procedure:
 - Cool a solution of the oxazolidinone in THF to -78°C.
 - Add LDA slowly via syringe pump to generate the enolate (color change often observed). Stir for 30–45 mins.
 - Add Methyl Iodide (MeI). The bulky tert-butyl group on the acetal face forces the methyl group to attack from the opposite face (trans-addition).
 - Allow to warm to -30°C over 2 hours.
- Validation: Check via TLC or GC-MS. The starting material spot should disappear.

Step 3: Hydrolysis & Acetylation

- Hydrolysis: Reflux the methylated intermediate in 6N HCl for 4–6 hours. This cleaves the pivalaldehyde auxiliary. Concentrate to dryness to yield

-methyl-D-proline hydrochloride.
- Acetylation:

- Dissolve the crude amino acid salt in DCM/Pyridine (1:1).
- Add Acetic Anhydride (
 , 1.2 eq) at 0°C.
- Stir at room temperature for 2 hours.
- Purification: Acidify to pH 2, extract with EtOAc. The N-acetylated product is usually an oil or low-melting solid.

Pharmacological & Structural Applications

Conformational Analysis: The "Lock" Mechanism

The addition of the methyl group at the

-position introduces severe steric clashes if the backbone attempts to adopt extended conformations (like

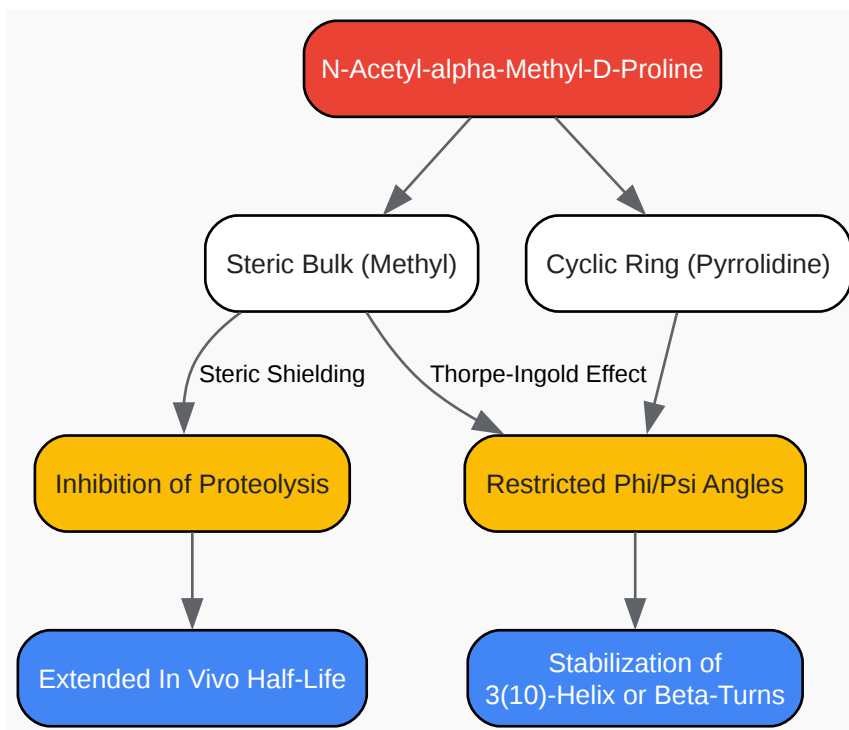
-sheets).

- (Phi) Constraint: Locked near $-60^\circ \pm 10^\circ$.
- (Psi) Constraint: Highly restricted. Unlike Proline, which can access the polyproline II helix (
) and
-helical regions,
-methyl-proline strongly favors the helical region (
) or the fully extended
conformation, depending on solvation.
- cis/trans Isomerism: The N-acetyl group can undergo cis-trans isomerization. However, the
-methyl group destabilizes the trans isomer relative to native proline, often increasing the
population of the cis amide bond, which is crucial for nucleating
-turns.

Therapeutic Relevance

Application Area	Mechanism of Action
HCV Protease Inhibitors	The rigid core fits into the shallow S2 pocket of the NS3/4A protease, improving binding affinity over flexible analogues.
Neurokinin Antagonists	Used in Substance P analogues to prevent enzymatic degradation while maintaining receptor recognition.
BACE1 Inhibitors	(Alzheimer's) The gem-dimethyl effect pre-organizes the inhibitor in the bioactive conformation, reducing the entropic penalty of binding.

Structural Logic Diagram



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Figure 2: Mechanistic impact of alpha-methylation on peptide stability and conformation.

Analytical Characterization

To validate the synthesis of 1-acetyl-2-methyl-D-proline, researchers should look for specific NMR signatures that differentiate it from the unmethylated precursor.

- NMR (CDCl₃):
 - ppm: Singlet (3H) corresponding to the -methyl group. (Crucial diagnostic signal; native proline lacks this).
 - ppm: Singlet (3H) for the N-acetyl methyl.
 - ppm: Multiplets for the -protons (ring adjacent to Nitrogen).
- NMR:
 - Quaternary Carbon: A signal around ppm indicates the tetrasubstituted -carbon. Native proline shows a CH signal here; DEPT-135 will show this peak disappearing (quaternary) for the methyl derivative, whereas it is positive (CH) for native proline.

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Sources

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